

# An In-depth Technical Guide to the Physicochemical Properties of Benzoin Ethyl Ether

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## Compound of Interest

Compound Name: Benzoin ethyl ether

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This technical guide provides a comprehensive overview of the melting and boiling points of **benzoin ethyl ether**, tailored for researchers, scientists, and professionals in drug development. The document outlines the core physical properties, details established experimental protocols for their determination, and presents a logical workflow for these analytical procedures.

## Core Physicochemical Data

**Benzoin ethyl ether**, also known as  $\alpha$ -Ethoxy- $\alpha$ -phenylacetophenone or 2-Ethoxy-2-phenylacetophenone, is a white or light yellow crystalline solid.<sup>[1]</sup> It is soluble in various organic solvents such as ethanol, ether, benzene, and acetone, but insoluble in water.<sup>[1][2]</sup> The key thermal properties of **benzoin ethyl ether** are summarized below.

Physical Property	Value
Melting Point	55-61 °C <sup>[1]</sup>
Boiling Point	194-195 °C (at 20 mmHg)
Molecular Formula	C <sub>16</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	240.30 g/mol
CAS Number	574-09-4

# Experimental Protocols for Determination of Thermal Properties

The determination of accurate melting and boiling points is crucial for the identification and purity assessment of chemical compounds.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow range, typically 0.5-1.0°C. A broader melting range often indicates the presence of impurities. The capillary method is a common and effective technique for this determination.

Protocol: Capillary Tube Method using a Digital Apparatus (e.g., DigiMelt)

- **Sample Preparation:** Ensure the **benzoin ethyl ether** sample is completely dry and finely powdered. A mortar and pestle can be used if necessary.
- **Capillary Tube Loading:** Gently press the open end of a capillary tube into the powdered sample. A small amount of the solid (approximately 1/16 inch in height) should be introduced into the tube.
- **Sample Compaction:** Tap the closed end of the capillary tube on a hard surface or drop it through a long glass tube to compact the sample at the bottom.
- **Apparatus Setup:** Insert the loaded capillary tube into the heating block of the melting point apparatus.
- **Initial Rapid Heating:** If the approximate melting point is unknown, perform a rapid determination by heating at a rate of 10-20°C per minute to establish a rough range.
- **Precise Determination:** For an accurate measurement, set the starting temperature to about 5-10°C below the approximate melting point observed in the fast run. Heat the sample at a slow ramp rate, approximately 2°C per minute.
- **Observation and Recording:** Observe the sample through the viewing eyepiece. Record the temperature at which the first signs of melting are observed (the substance begins to wet) and the temperature at which the entire sample has turned into a clear liquid. This range is the melting point.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, causing the liquid to turn into a gas. For small sample volumes, micro-determination methods are highly effective.

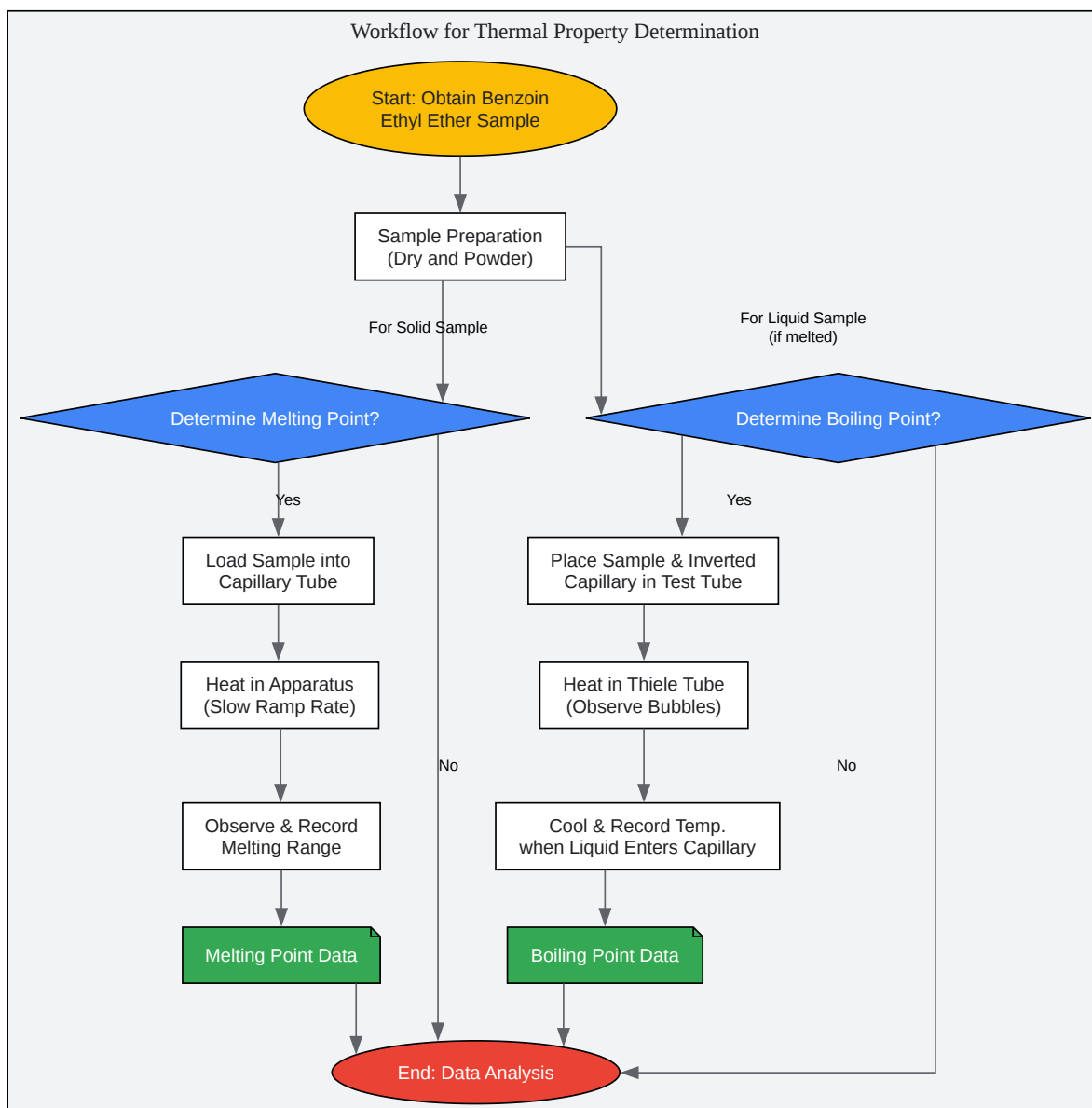
#### Protocol: Micro-Boiling Point Determination (Thiele Tube Method)

- **Sample Preparation:** Place a small volume (less than 0.5 mL) of liquid **benzoin ethyl ether** into a small test tube or fusion tube.
- **Capillary Insertion:** Take a capillary tube, sealed at one end, and place it into the test tube with the open end submerged in the liquid and the sealed end pointing upwards.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. Insert this assembly into a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- **Heating:** Gently and continuously heat the arm of the Thiele tube with a small flame or other heat source. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Observation:** Continue heating until a rapid and continuous stream of bubbles emerges from the inverted capillary tube. This indicates that the temperature is just above the boiling point.
- **Cooling and Recording:** Remove the heat and allow the apparatus to cool slowly. The stream of bubbles will slow down and stop. The exact moment the liquid is drawn back into the capillary tube, the vapor pressure inside the capillary equals the atmospheric pressure. The temperature at this instant is the boiling point of the liquid.

Alternatively, a simple distillation can be employed if a larger volume of the substance is available. During distillation, the temperature should remain constant as the liquid condenses; this stable temperature represents the boiling point.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical substance like **benzoin ethyl ether**.



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Caption: Workflow for determining melting and boiling points.

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## References

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